

4-(Difluoromethoxy)benzenesulfonyl chloride

structure and functional groups

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

4-

Compound Name: (Difluoromethoxy)benzenesulfonyl
chloride

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An In-depth Technical Guide to **4-(Difluoromethoxy)benzenesulfonyl Chloride**

Introduction

4-(Difluoromethoxy)benzenesulfonyl chloride is a versatile organic compound utilized as a building block in the synthesis of various molecules of scientific interest, particularly in medicinal chemistry and materials science.^[1] Its chemical structure, characterized by a benzene ring substituted with a difluoromethoxy group and a sulfonyl chloride group, imparts unique reactivity and properties. This guide provides a comprehensive overview of its structure, functional groups, physicochemical properties, and representative synthesis protocols.

Chemical Structure and Functional Groups

The molecular structure of **4-(Difluoromethoxy)benzenesulfonyl chloride** consists of a central benzene ring. Attached to this ring are two key functional groups that dictate its chemical behavior:

- **Difluoromethoxy Group (-OCHF₂):** This group is a bioisostere of other functionalities and can influence the electronic properties of the benzene ring. It acts as a mild electron-withdrawing substituent.^[1] The presence of fluorine atoms can enhance metabolic stability and lipophilicity in derivative molecules.

- **Sulfonyl Chloride Group (-SO₂Cl):** This is a highly reactive functional group. The sulfur atom is electrophilic, making it susceptible to nucleophilic attack. This reactivity is central to its use in synthesis, allowing for the formation of sulfonamides, sulfonate esters, and other sulfur-containing compounds.[1][2]

The molecular geometry is expected to feature a planar aromatic ring with the sulfonyl chloride group positioned perpendicular to it, consistent with a tetrahedral sulfur coordination.[1]

Caption: Molecular structure of **4-(Difluoromethoxy)benzenesulfonyl chloride**.

Physicochemical Properties

The quantitative data for **4-(Difluoromethoxy)benzenesulfonyl chloride** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₅ ClF ₂ O ₃ S	[1][3]
Molecular Weight	242.63 g/mol	[1][3]
CAS Number	351003-34-4	[1][3]
Appearance	Clear liquid	[1][2]
Boiling Point	~265-266 °C	[1]
Density	1.523 g/mL at 25 °C	[1]
Solubility	Limited in most solvents; slight solubility in chloroform and DMSO	[1]

Spectroscopic Data

Fourier Transform Infrared (FT-IR) spectroscopy reveals characteristic absorption bands that correspond to the compound's functional groups.[1]

Functional Group	Vibrational Mode	Wavenumber (cm ⁻¹)
Aromatic C-H	Stretching	3100-3050
Aromatic C=C	Stretching	1600-1475
Sulfonyl Chloride (S=O)	Asymmetric Stretching	1410-1370
Sulfonyl Chloride (S=O)	Symmetric Stretching	1200-1110

Experimental Protocols: Synthesis

Several methods can be employed for the synthesis of **4-(Difluoromethoxy)benzenesulfonyl chloride**, including the sulfonation of difluoromethoxybenzene with chlorosulfonic acid or the chlorination of a corresponding sulfonic acid derivative.^[1] A common and illustrative laboratory-scale synthesis involves the diazotization of an aniline precursor followed by a Sandmeyer-type reaction.

Representative Protocol for Synthesis:

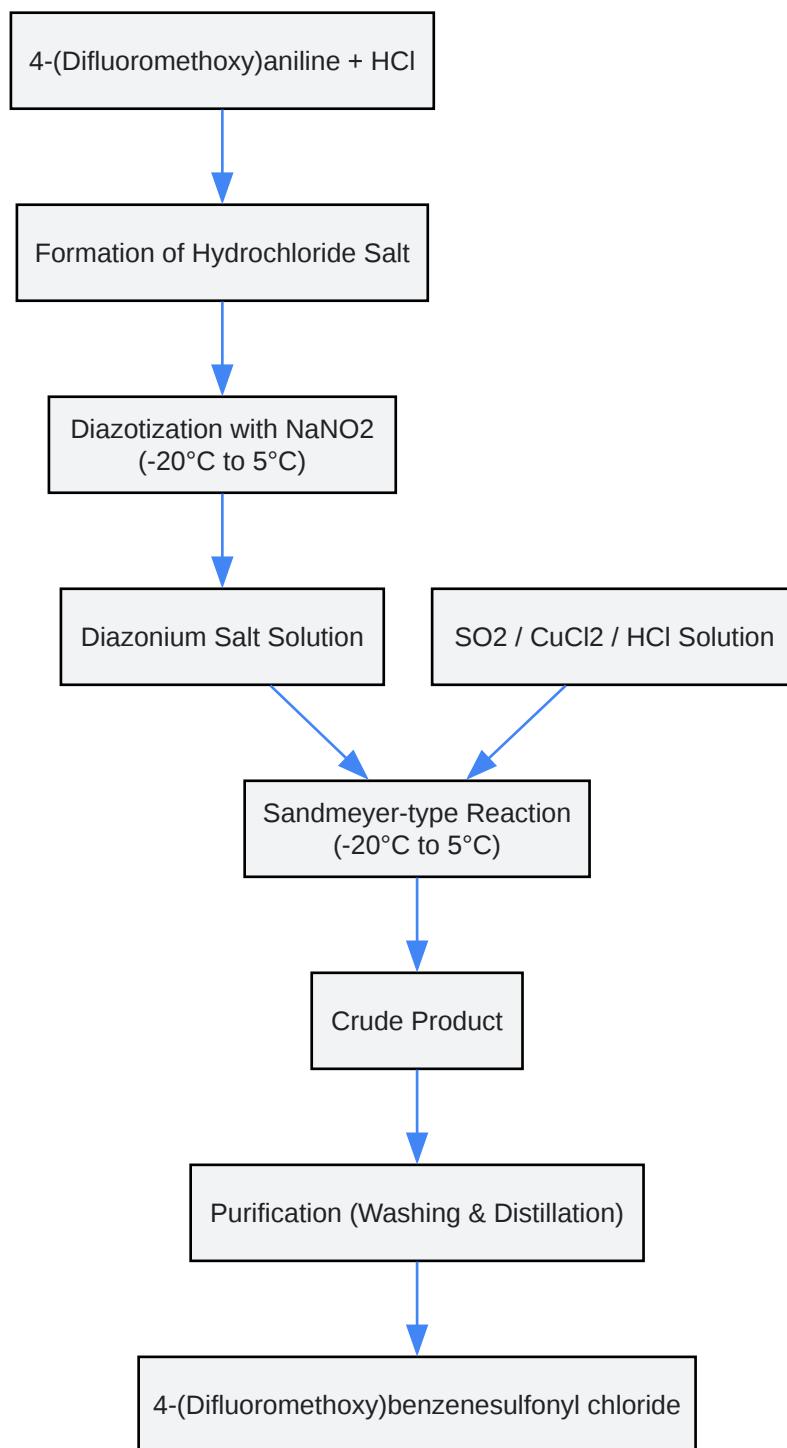
This protocol is adapted from the synthesis of a structurally related compound, 4-(trifluoromethoxy)benzenesulfonyl chloride, and represents a plausible route.

Step 1: Preparation of 4-(Difluoromethoxy)aniline Diazonium Salt

- In a four-necked flask, add 4-(difluoromethoxy)aniline to a solution of hydrochloric acid in water at room temperature and stir for 1 hour to form the hydrochloride salt.
- Cool the reaction mixture to between -20°C and 5°C.
- Under vigorous stirring, slowly add a solution of sodium nitrite dropwise, maintaining the temperature below 5°C.
- Continue stirring for 1 hour after the addition is complete to ensure full formation of the diazonium salt solution.

Step 2: Preparation of 4-(Difluoromethoxy)benzenesulfonyl Chloride

- In a separate 2000 mL four-necked flask, prepare a bottom material consisting of hydrochloric acid, a catalytic amount of cupric chloride, and sodium bisulfite.
- Cool this mixture to between -20°C and 5°C.
- Slowly add the diazonium salt solution prepared in Step 1 to the bottom material over approximately 5 hours, maintaining the low temperature.
- After the addition, allow the mixture to remain at this temperature for 1 hour.
- Allow the mixture to warm to room temperature and separate into layers.
- Collect the organic (oil) layer, which contains the crude **4-(difluoromethoxy)benzenesulfonyl chloride**.
- The crude product can be purified by washing with water and subsequent distillation under reduced pressure.[\[4\]](#)[\[5\]](#)



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Caption: Representative workflow for the synthesis of the target compound.

Applications in Research and Development

4-(Difluoromethoxy)benzenesulfonyl chloride is a key intermediate in several areas:

- Organic Synthesis: It serves as a reagent for introducing the 4-(difluoromethoxy)phenylsulfonyl moiety into organic molecules, which is valuable in the creation of pharmaceuticals and agrochemicals.[1]
- Medicinal Chemistry: The sulfonamide derivatives prepared from this compound are of significant interest. Sulfonamides are a well-known class of pharmacophores found in numerous therapeutic agents.[1]
- Proteomics Research: The reactivity of the sulfonyl chloride group allows it to be used as a biochemical tool for modifying proteins or peptides.[1]
- Material Science: It is employed in the development of new materials where specific chemical properties conferred by the difluoromethoxy group are desired.[1]

Safety and Handling

4-(Difluoromethoxy)benzenesulfonyl chloride is considered a corrosive and reactive compound.[1][2]

- Hazards: It is likely to be irritating and corrosive to the skin and eyes. Upon contact with water or moisture, it may react to release corrosive hydrochloric acid fumes.[1][2]
- Precautions: Standard laboratory safety protocols for handling corrosive chemicals should be strictly followed. This includes the use of personal protective equipment (PPE) such as gloves, safety goggles, and a face shield. All work should be conducted in a well-ventilated fume hood.[2]

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- To cite this document: BenchChem. [4-(Difluoromethoxy)benzenesulfonyl chloride structure and functional groups]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1303411#4-difluoromethoxy-benzenesulfonyl-chloride-structure-and-functional-groups]

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